

Personal protective equipment for handling Forvisirvat

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Compound of Interest

Compound Name: Forvisirvat

Cat. No.: B15586546

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Essential Safety and Handling Guide for Forvisirvat

Disclaimer: This document provides essential safety and logistical information for handling **Forvisirvat** (also known as SP-624) in a research and development setting. **Forvisirvat** is an investigational, orally-administered small molecule activator of the enzyme Sirtuin 6 (SIRT6).[1][2][3] While clinical trials have indicated a favorable safety profile in human subjects, this guide is based on established best practices for handling potent pharmaceutical compounds in a laboratory environment, as a specific Safety Data Sheet (SDS) for **Forvisirvat** is not publicly available.[4][5][6] A compound-specific risk assessment should be conducted by qualified personnel before any handling occurs.

Personal Protective Equipment (PPE)

The appropriate selection of Personal Protective Equipment (PPE) is crucial for minimizing exposure risk when handling potent compounds like **Forvisirvat**, particularly in powdered form. The following table summarizes the recommended PPE based on the type of handling procedure.[4][7][8]

Procedure Type	Respiratory Protection	Hand Protection	Body Protection	Eye and Face Protection	Foot Protection
Low-Risk Activities(e.g. , handling sealed containers, visual inspection)	N95 or FFP2 disposable respirator (as a precaution)	Single pair of nitrile gloves	Standard lab coat	Safety glasses with side shields	Standard closed-toe shoes
Medium-Risk Activities(e.g. , weighing small quantities in a ventilated enclosure, preparing dilute solutions)	Half- or full-facepiece respirator with P100/FFP3 particulate filters	Double-gloving (nitrile)	Disposable lab coat or gown	Chemical splash goggles	Shoe covers
High-Risk Activities(e.g. , weighing large quantities, handling powders outside of a containment system, potential for aerosol generation)	Powered Air-Purifying Respirator (PAPR) with a full hood	Double-gloving (nitrile), with the outer pair changed frequently	Disposable coveralls (e.g., Tyvek®)	Face shield worn over chemical splash goggles	Dedicated, chemical-resistant safety shoes with disposable covers

Operational Plan: Standard Operating Procedure (SOP) for Solution Preparation

This protocol outlines the step-by-step process for safely preparing a stock solution of **Forvisirvat** from a powdered solid.

Objective: To prepare a 10 mM stock solution of **Forvisirvat** in DMSO.

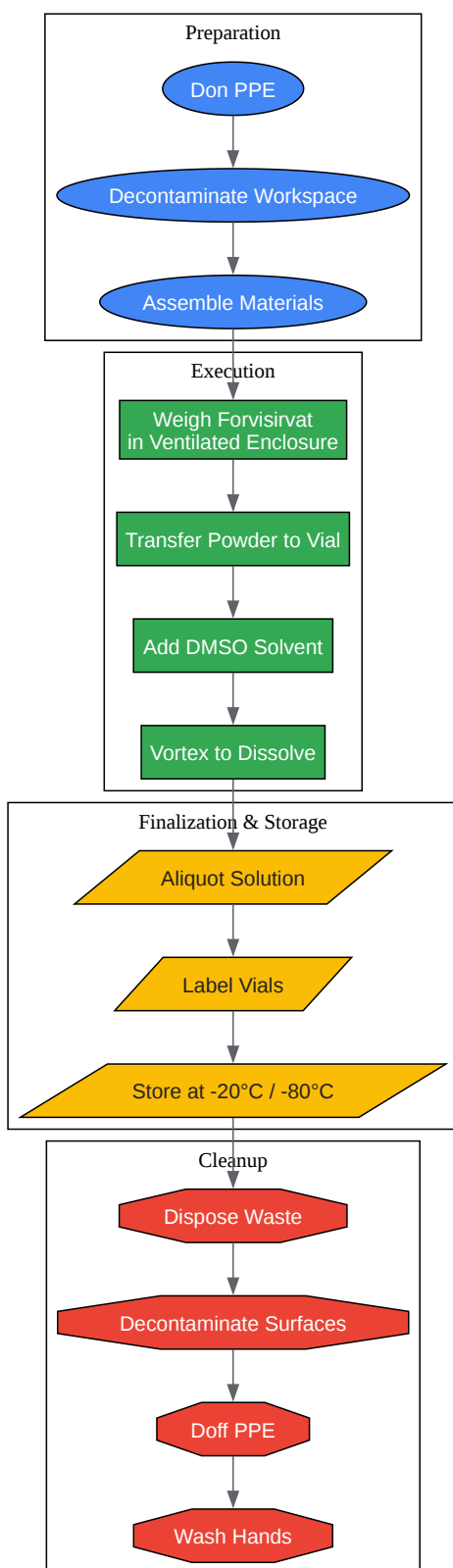
Materials:

- **Forvisirvat** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered tips
- Analytical balance within a ventilated enclosure (e.g., chemical fume hood or glove box)

Methodology:

- Preparation:
 - Don the appropriate PPE for a medium-risk activity as detailed in the table above.
 - Decontaminate the work surface within the chemical fume hood.
 - Assemble all necessary materials.
- Weighing:
 - Tare a sterile, tared weigh boat on the analytical balance.
 - Carefully transfer the required amount of **Forvisirvat** powder to the weigh boat using a chemical spatula. Avoid generating dust.
 - Record the exact weight.

- Solubilization:
 - Carefully transfer the weighed **Forvisirvat** powder into a sterile vial.
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial to achieve the target concentration of 10 mM.
 - Secure the vial cap and vortex gently until the solid is completely dissolved. Visually inspect to ensure no particulates remain.
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, date, and your initials.
 - Store the aliquots at the recommended temperature (typically -20°C or -80°C for long-term storage).
- Post-Procedure Cleanup:
 - Dispose of all single-use materials (weigh boat, pipette tips, gloves, etc.) as hazardous chemical waste.
 - Thoroughly decontaminate the work surface, balance, and any equipment used with an appropriate cleaning agent (e.g., 70% ethanol).
 - Doff PPE in the designated area, taking care to avoid self-contamination.
 - Wash hands thoroughly with soap and water.

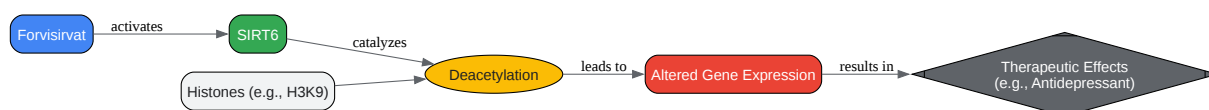


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Caption: Experimental workflow for the preparation of a **Forvisirvat** stock solution.

Forvisirvat's Mechanism of Action: SIRT6 Activation

Forvisirvat is a first-in-class activator of SIRT6, an enzyme with a crucial role in various cellular processes, including DNA repair, inflammation, and metabolic regulation.[3] By activating SIRT6, **Forvisirvat** enhances the deacetylation of histones, which are proteins that package DNA into chromatin. This epigenetic modification can alter gene expression and is believed to underlie its therapeutic potential.



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Caption: Simplified signaling pathway for **Forvisirvat** as a SIRT6 activator.

Disposal Plan

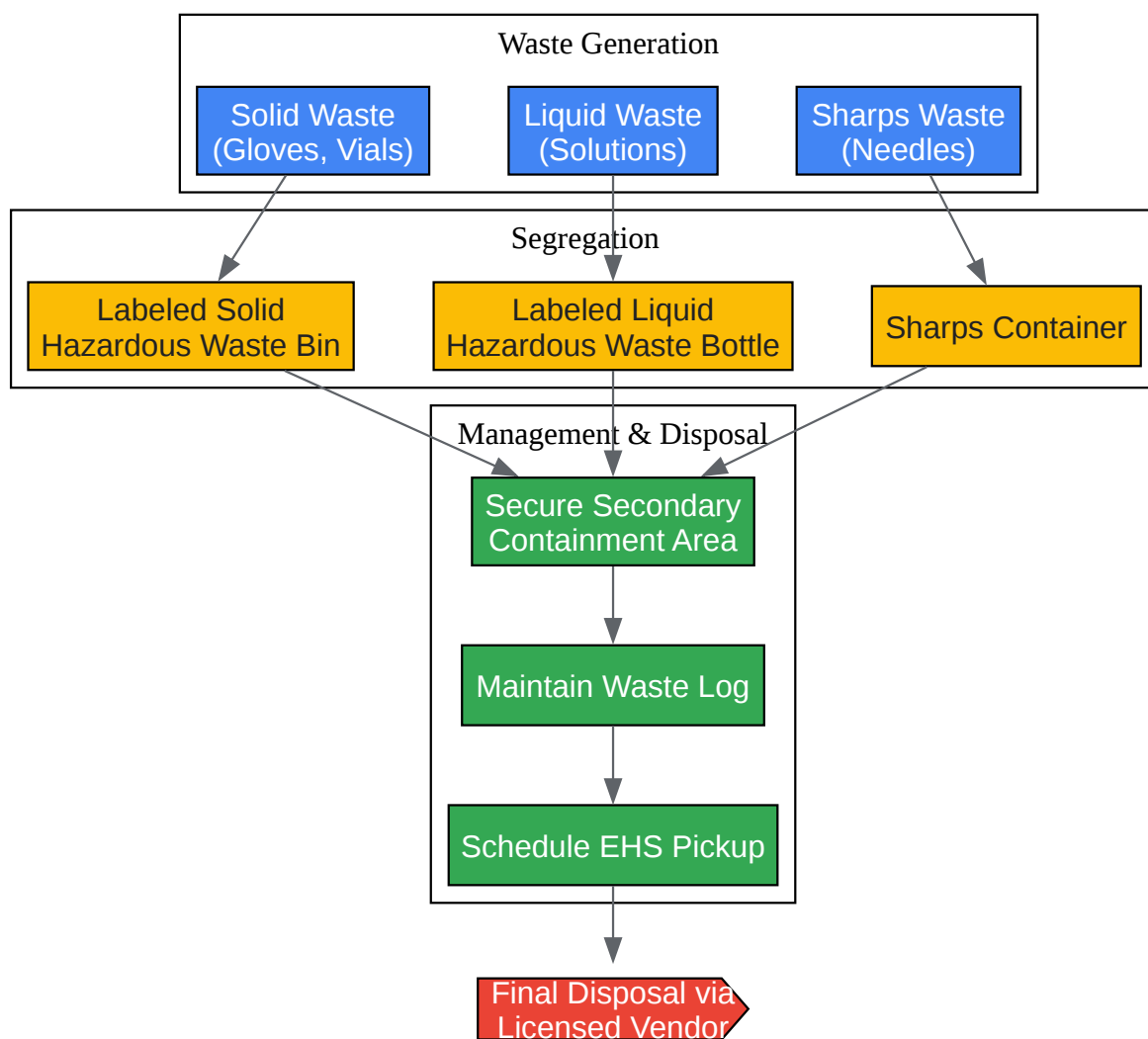
Proper disposal of **Forvisirvat** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- **Solid Waste:** Unused **Forvisirvat** powder, contaminated gloves, weigh boats, pipette tips, and disposable garments should be collected in a dedicated, clearly labeled hazardous waste container lined with a heavy-duty plastic bag.
- **Liquid Waste:** Unused stock solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix incompatible waste streams.
- **Sharps Waste:** Needles or other sharps contaminated with **Forvisirvat** should be disposed of in a designated sharps container.

Disposal Workflow:

- Segregation at Source: Immediately place waste into the correct, labeled container at the point of generation.
- Container Management: Keep waste containers sealed when not in use. Store them in a designated, secure secondary containment area away from general lab traffic.
- Documentation: Maintain a log of all waste added to each container, including the chemical name, quantity, and date.
- Institutional Pickup: Follow your institution's Environmental Health and Safety (EHS) procedures for scheduling a pickup of hazardous waste. Ensure all labeling and documentation are complete before the scheduled pickup.



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Caption: Logical workflow for the disposal of **Forvisirvat**-related waste.

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References

- 1. A phase 2, multicenter, double-blind, randomized, placebo-controlled study of the safety and efficacy of forvisirvat (SP-624) in the treatment of adults with major depressive disorder - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. arrivobio.com [arrivobio.com]
- 4. benchchem.com [benchchem.com]
- 5. aiha.org [aiha.org]
- 6. DuPont E-Guide Explains How to Protect Workers From the Risk of Highly Potent Pharmaceutical Ingredients [dupont.co.uk]
- 7. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. 3m.com [3m.com]
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